

Unveiling the Enigmatic Properties of Berkelium: A Comparative Guide to Experimental Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Berkelium*

Cat. No.: *B1215314*

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of the fundamental properties of elements is paramount. This guide provides a comparative analysis of experimentally determined and theoretically calculated properties of **Berkelium** (Bk), a synthetic actinide element. By presenting quantitative data, detailing experimental methodologies, and visualizing the validation workflow, this document aims to be a valuable resource for those working with or studying this rare and highly radioactive element.

Berkelium, with the atomic number 97, was first synthesized in 1949 at the University of California, Berkeley.[1] Its position in the actinide series imparts complex chemical and physical characteristics that are of significant interest in nuclear chemistry and physics. However, its high radioactivity and the requirement for synthesis in specialized nuclear reactors or particle accelerators make experimental investigation exceptionally challenging.[1] Consequently, theoretical calculations play a crucial role in predicting and complementing experimental findings.

Comparative Analysis of Berkelium's Properties

The following table summarizes key physical and chemical properties of **Berkelium**, presenting both experimentally measured values and theoretically calculated data where available. This side-by-side comparison highlights the confluence and divergence of current experimental and computational approaches.

Property	Experimental Value	Theoretical/Calculated Value
Melting Point	986 °C[2], 1050 °C[3]	Not available
Density	14.78 g/cm ³ [2]	Not available
Crystal Structure	Double hexagonal close-packed (dhcp) at STP[2]	Not available
Common Oxidation States	+3, +4[4]	Not available
First Ionization Energy	601 kJ/mol[1]	Not available
Electron Affinity	Unknown	Predicted to be reasonably high[5]
Magnetic Moment	9.69 μB[2]	9.72 μB[2]
Electron Configuration	[Rn] 5f ⁹ 7s ² [1]	[Rn] 5f ⁹ 7s ²

Experimental Protocols: A Glimpse into the Challenges

The determination of **Berkelium**'s properties necessitates sophisticated and highly specialized experimental techniques, often performed on microgram quantities of the material within contained environments to mitigate radiological hazards.

Melting Point Determination

The melting point of **Berkelium** has been experimentally determined, though values vary slightly between sources.[2][3] Due to the high radioactivity and limited availability of the element, these measurements are performed on a micro-scale. The general principle involves placing a small, pure sample of **Berkelium** metal in a high-temperature furnace and observing the phase transition.[6] Techniques such as differential scanning calorimetry or visual observation with a high-temperature microscope in a controlled atmosphere are employed.[7] [8] The sample is heated at a controlled rate, and the temperature at which melting begins and is complete is recorded.[9] For highly radioactive materials, remote handling and specialized encapsulation are crucial to ensure safety.

Density Determination

The density of **Berkelium** has been experimentally determined to be approximately 14.78 g/cm³.^[2] This value is typically derived from crystallographic data obtained through X-ray diffraction (XRD). By precisely measuring the dimensions of the unit cell of a **Berkelium** crystal and knowing its crystal structure (double hexagonal close-packed), the volume of the unit cell can be calculated.^[10] Combined with the known mass of the atoms within the unit cell (based on its isotopic composition), the density can be accurately determined. This method is particularly suited for small and highly radioactive samples.

Crystal Structure Determination

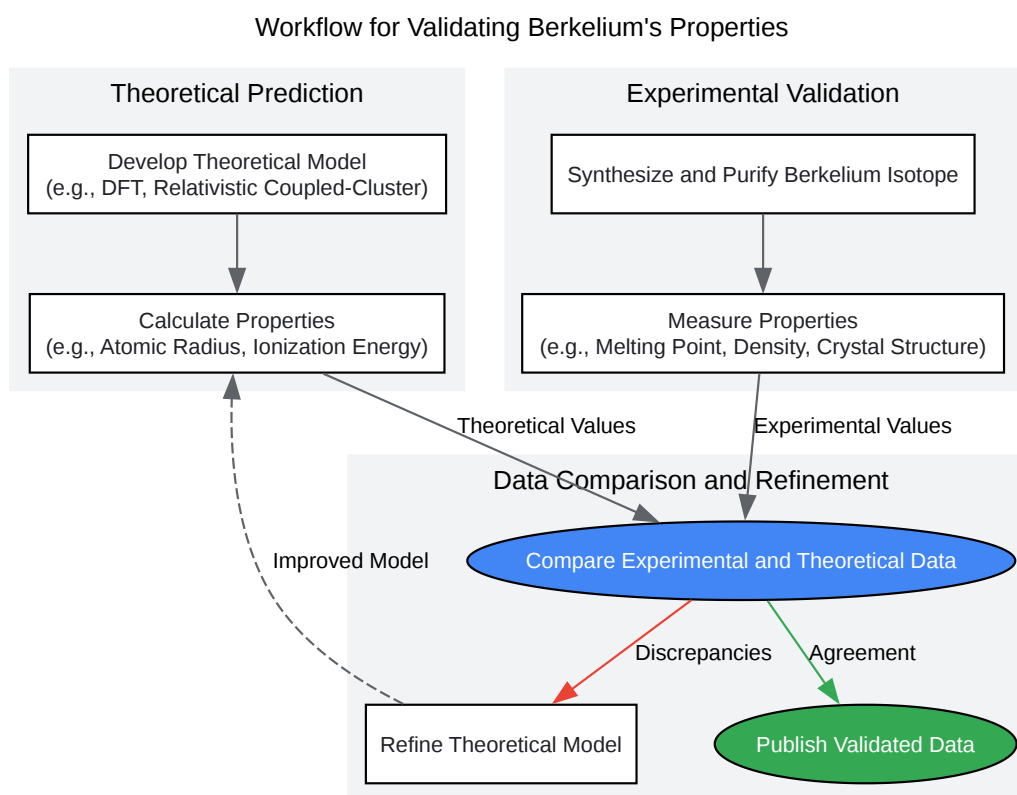
Single-crystal X-ray diffraction is the primary method used to determine the crystal structure of **Berkelium** and its compounds.^[10] This technique involves irradiating a single crystal of the material with a beam of X-rays. The resulting diffraction pattern is recorded and analyzed to determine the arrangement of atoms within the crystal lattice. For radioactive materials like **Berkelium**, specialized diffractometers equipped with containment systems are necessary. The quality of the diffraction data is highly dependent on the quality of the single crystal, which can be challenging to grow for transuranic elements.^[11]

Determination of Oxidation States

The common oxidation states of **Berkelium** (+3 and +4) in aqueous solutions have been established through various chemical separation and spectroscopic techniques.^[4] Tracer studies, where minute quantities of a **Berkelium** isotope are followed through chemical reactions, have been instrumental.^[4] Techniques like solvent extraction, ion exchange, and precipitation are used to separate **Berkelium** in different oxidation states.^[4] Cyclic voltammetry is a powerful electrochemical technique that can be used to study the redox behavior of elements like **Berkelium** in solution, providing information about the stability and interconversion of its oxidation states.^{[12][13]}

Visualizing the Validation Workflow

The interplay between theoretical predictions and experimental validation is a cornerstone of modern scientific research. The following diagram illustrates a typical workflow for validating experimental data on **Berkelium**'s properties.



[Click to download full resolution via product page](#)

Caption: Workflow for validating experimental data on **Berkelium's** properties.

In conclusion, the study of **Berkelium** presents a formidable challenge that is being met through a combination of sophisticated experimental techniques and advanced theoretical modeling. The data presented in this guide, along with the outlined experimental approaches, provide a snapshot of the current understanding of this enigmatic element. As new experimental methods are developed and computational power increases, a more complete and refined picture of **Berkelium's** properties will undoubtedly emerge, furthering our knowledge of the actinide series and the fundamental nature of matter.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Berkelium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 2. Berkelium - Wikipedia [en.wikipedia.org]
- 3. Periodic Table of Elements: Berkelium - Bk (EnvironmentalChemistry.com) [environmentalchemistry.com]
- 4. britannica.com [britannica.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. westlab.com [westlab.com]
- 8. mt.com [mt.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. X-ray synchrotron radiation studies of actinide materials - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- To cite this document: BenchChem. [Unveiling the Enigmatic Properties of Berkelium: A Comparative Guide to Experimental Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215314#validating-experimental-data-on-berkelium-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com